

3-Fluoro-2-methylbenzonitrile safety and handling precautions

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Compound of Interest

Compound Name: 3-Fluoro-2-methylbenzonitrile

Cat. No.: B064138

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An In-depth Technical Guide to the Safe Handling of 3-Fluoro-2-methylbenzonitrile

This guide provides a comprehensive overview of the essential safety and handling protocols for **3-Fluoro-2-methylbenzonitrile**, tailored for researchers, scientists, and professionals in drug development. The information herein is synthesized from established safety data sheets and chemical handling practices to ensure a self-validating system of laboratory safety.

Part 1: Chemical and Physical Identity

A foundational understanding of a chemical's properties is the first step in safe handling. **3-Fluoro-2-methylbenzonitrile** is an aryl fluorinated building block used in the synthesis of various compounds, including Active Pharmaceutical Ingredients (APIs) and materials for organic light-emitting diodes (OLEDs)[1].

Property	Value	Source(s)
CAS Number	185147-06-2	[2][3]
Molecular Formula	C ₈ H ₆ FN	[2][3]
Molecular Weight	135.14 g/mol	[1][2][3][4][5]
Appearance	White to off-white crystalline solid; Colorless to yellow solid	[1][6][7]
Boiling Point	Approx. 203 - 205 °C	[3][7]
Melting Point	Approx. 45 - 49 °C	[7]
Flash Point	Approx. 82.3 °C (closed cup)	[3]
Density	Approx. 1.11 g/cm ³ (Predicted)	[3]

Part 2: Hazard Identification and GHS Classification

3-Fluoro-2-methylbenzonitrile is classified as a hazardous substance. The primary hazards are associated with its acute toxicity via multiple routes of exposure and its potential for causing significant skin and eye irritation. The Globally Harmonized System (GHS) classification underscores the need for stringent handling protocols.

Hazard Class	Category	Signal Word	Hazard Statement
Acute Oral Toxicity	3 / 4	Danger / Warning	H301/H302: Toxic/Harmful if swallowed
Acute Dermal Toxicity	3 / 4	Danger / Warning	H311/H312: Toxic/Harmful in contact with skin
Acute Inhalation Toxicity	3 / 4	Danger / Warning	H331/H332: Toxic/Harmful if inhaled
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation
Serious Eye Damage/Irritation	2	Warning	H319: Causes serious eye irritation

Sources:[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

Part 3: The Causality of Exposure: Understanding the Risks

The toxicity of benzonitrile compounds stems from two primary mechanisms: the inherent reactivity of the aromatic ring and the metabolic fate of the nitrile group.

- **Local Irritation:** The fluorinated aromatic structure can act as a direct irritant to skin, eyes, and the respiratory tract upon contact. This is an immediate, localized effect.
- **Systemic Toxicity:** The nitrile ($-C\equiv N$) group is a primary concern. In the body, nitriles can be metabolized, potentially releasing cyanide ions. Cyanide is a potent systemic toxin that interferes with cellular respiration. While the toxicological properties of this specific compound have not been fully investigated, this metabolic pathway is a well-established risk for the nitrile class of chemicals.[\[2\]](#)[\[10\]](#)

Understanding these mechanisms explains why minimizing all routes of exposure is critical.

Caption: Primary routes of exposure and associated hazards.

Part 4: The Self-Validating Protocol: Engineering and Administrative Controls

A robust safety protocol relies on a hierarchy of controls, prioritizing the removal of the hazard over reliance on personal protection.

Engineering Controls

These are the first line of defense, designed to physically isolate the researcher from the chemical.

- Chemical Fume Hood: All manipulations of **3-Fluoro-2-methylbenzonitrile**, especially weighing the solid or transferring solutions, must be performed inside a certified chemical fume hood.[\[11\]](#) This contains dust and vapors, preventing inhalation.
- Ventilation: The laboratory must be well-ventilated to ensure any fugitive emissions are diluted and removed.[\[2\]](#)[\[6\]](#)[\[12\]](#)
- Safety Equipment: An eyewash station and safety shower must be readily accessible and tested regularly.[\[2\]](#)[\[8\]](#)[\[9\]](#)

Administrative Controls

These are the work practices and procedures that reduce the risk of exposure.

- Designated Areas: Clearly define and label areas where **3-Fluoro-2-methylbenzonitrile** is stored and handled.
- Standard Operating Procedures (SOPs): Develop and follow detailed SOPs for all experimental work involving this compound.
- Hygiene Practices: Prohibit eating, drinking, and smoking in the laboratory.[\[2\]](#)[\[6\]](#)[\[12\]](#) Always wash hands thoroughly with soap and water after handling the chemical and before leaving the lab.[\[2\]](#)[\[8\]](#)[\[13\]](#)

- **Avoid Cross-Contamination:** Remove gloves using the proper technique and dispose of them immediately after use.[13] Do not touch door handles, keyboards, or personal items with gloved hands.[13]



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Caption: A logical workflow for establishing a safe handling environment.

Part 5: Personal Protective Equipment (PPE) - The Last Line of Defense

PPE does not eliminate the hazard, but it provides a critical barrier between you and the chemical.[14] Selection must be based on the specific task.

Task	Eye/Face Protection	Hand Protection	Body Protection	Respiratory Protection
Storage & Transport	Safety glasses with side shields	Nitrile gloves (minimum 4 mil)	Lab coat, closed-toe shoes	Not generally required
Weighing Solid	Chemical safety goggles	Nitrile gloves (minimum 4 mil)	Lab coat, closed-toe shoes	N95 dust mask or approved respirator if dust is generated[5]
Preparing Solutions	Chemical safety goggles and face shield	Thicker nitrile or neoprene gloves	Chemical-resistant apron over lab coat, closed-toe shoes	Required if not in a fume hood; organic vapor cartridge respirator[2]
Conducting Reactions	Chemical safety goggles and face shield	Thicker nitrile or neoprene gloves	Chemical-resistant apron over lab coat, closed-toe shoes	Not required if performed in a closed system within a fume hood

A Note on Nitrile Gloves: Thin, disposable nitrile gloves are suitable for incidental splash protection only.[13] If direct contact occurs, they must be removed and discarded immediately. [13] For prolonged tasks or when handling concentrated solutions, thicker, chemical-resistant gloves are necessary.[11][15] Always consult the glove manufacturer's compatibility chart.

Part 6: Handling and Storage Protocols

Step-by-Step Handling Protocol (Example: Preparing a Solution)

- Preparation: Follow the workspace preparation workflow outlined in the diagram in Part 4.
- Don PPE: Wear all PPE as specified in the table above for "Preparing Solutions."
- Weighing: Tare a suitable container on a balance inside the fume hood. Carefully weigh the required amount of **3-Fluoro-2-methylbenzonitrile**, avoiding dust creation.

- **Dissolution:** Add the solvent slowly to the container with the solid. Use a magnetic stirrer if necessary to aid dissolution. Keep the container covered as much as possible.
- **Transfer:** If transferring the solution, use a pipette or cannulation. Avoid pouring.
- **Cleanup:** Once the task is complete, decontaminate all glassware and equipment. Dispose of all contaminated disposables (gloves, absorbent paper, pipette tips) in the designated solid hazardous waste container.
- **Doff PPE:** Remove PPE in the correct order (apron, gloves, face shield/goggles) to avoid self-contamination. Wash hands thoroughly.

Storage Requirements

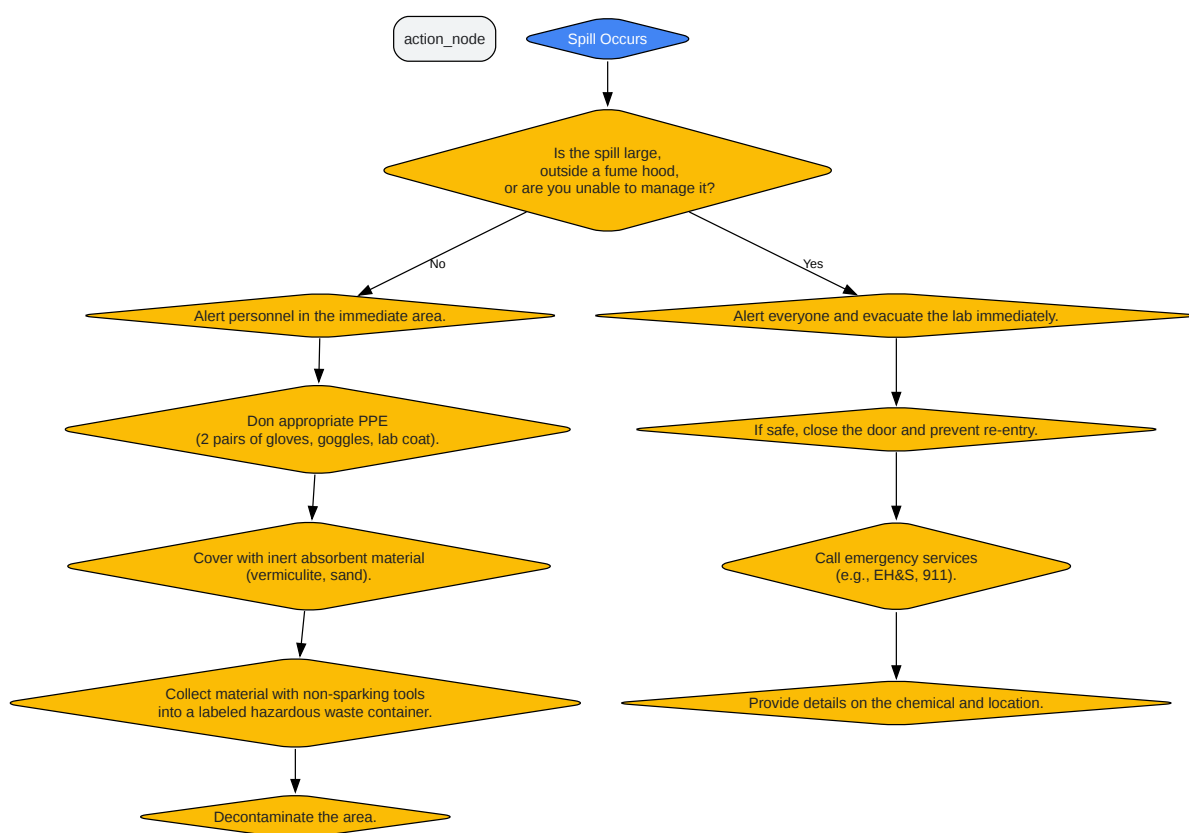
- **Location:** Store in a cool, dry, and well-ventilated area.[\[2\]](#)[\[9\]](#)
- **Container:** Keep the container tightly sealed to prevent exposure to moisture and air.[\[2\]](#)[\[9\]](#)
- **Segregation:** Store away from incompatible materials, particularly strong oxidizing agents and bases.[\[9\]](#)[\[16\]](#)
- **Security:** Store in a locked cabinet or area with controlled access.[\[9\]](#)

Part 7: Emergency Response and First Aid

Immediate and correct response to an exposure or spill is critical.

Spill Response

The appropriate response depends on the scale of the spill.



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Caption: Decision flowchart for responding to a chemical spill.

First Aid for Exposure

- Inhalation: Immediately move the person to fresh air.[\[2\]](#)[\[6\]](#) If breathing is difficult or has stopped, perform artificial respiration and seek immediate medical attention.[\[8\]](#)[\[17\]](#)
- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing.[\[2\]](#)[\[6\]](#)[\[18\]](#) If irritation persists, seek medical attention.[\[2\]](#)[\[6\]](#)
- Eye Contact: Immediately flush eyes with water for at least 15 minutes, holding the eyelids open.[\[2\]](#)[\[6\]](#)[\[18\]](#) Remove contact lenses if present and easy to do.[\[2\]](#) Seek immediate medical attention from an ophthalmologist.[\[8\]](#)[\[18\]](#)
- Ingestion: Rinse the mouth thoroughly with water.[\[2\]](#)[\[6\]](#) Do NOT induce vomiting.[\[7\]](#) Call a POISON CENTER or physician immediately.[\[2\]](#)[\[8\]](#)[\[9\]](#)

Part 8: Waste Disposal

All waste containing **3-Fluoro-2-methylbenzonitrile**, including empty containers, contaminated PPE, and spill cleanup materials, must be treated as hazardous waste.

- Classification: Chemical waste generators must determine if a discarded chemical is classified as hazardous and consult local, regional, and national regulations for complete classification.[\[2\]](#)
- Containers: Use separate, clearly labeled, and sealed containers for solid and liquid waste.
- Disposal Method: Disposal should be handled by a licensed hazardous waste disposal company. A common method is incineration in a chemical incinerator equipped with an afterburner and scrubber.[\[8\]](#) Do not dispose of this chemical down the drain.[\[8\]](#)

Part 9: References

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